

Decahydronaphthalene CAS number and safety data

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Compound of Interest

Compound Name: Decalene
Cat. No.: B14655446

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An In-Depth Technical Guide to Decahydronaphthalene: CAS Number and Safety Data

Introduction

Decahydronaphthalene, commonly known as Decalin, is a versatile bicyclic aliphatic hydrocarbon used extensively as an industrial solvent. Its applications include use as a solvent for fats, resins, oils, and waxes, a substitute for turpentine in paints and lacquers, and as a component in motor fuels and lubricants[1]. Given its widespread use, a thorough understanding of its chemical identity and associated safety data is paramount for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the CAS number, detailed safety information, toxicological data, and relevant experimental protocols for decahydronaphthalene.

Chemical Identity

- Chemical Name: Decahydronaphthalene
- Common Synonyms: Decalin, Naphthan, Perhydronaphthalene[2]
- CAS Number: 91-17-8 (for the mixture of cis and trans isomers)[3][4][5]
- EC Number: 202-046-9[3][5]
- Molecular Formula: C₁₀H₁₈[6]

- Molecular Weight: 138.25 g/mol [\[4\]](#)[\[5\]](#)

Safety and Hazard Information

Decahydronaphthalene is classified as a hazardous substance and requires careful handling. The following sections detail its classification, associated hazards, and precautionary measures according to the Globally Harmonized System (GHS).

GHS Classification and Labeling

Decahydronaphthalene is classified with multiple hazards, necessitating specific pictograms, a signal word, and detailed hazard and precautionary statements.

- Signal Word: Danger [\[5\]](#)[\[7\]](#)
- Hazard Pictograms:
 - GHS02: Flame (Flammable)
 - GHS05: Corrosion (Skin and Eye Damage)
 - GHS06: Skull and Crossbones (Acute Toxicity, Toxic)
 - GHS08: Health Hazard (Aspiration Hazard)
 - GHS09: Environment (Hazardous to the Aquatic Environment)
- Hazard Statements (H-Statements):
 - H226: Flammable liquid and vapour. [\[4\]](#)[\[8\]](#)[\[9\]](#)
 - H304: May be fatal if swallowed and enters airways. [\[4\]](#)[\[7\]](#)[\[9\]](#)
 - H314: Causes severe skin burns and eye damage. [\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - H331: Toxic if inhaled. [\[3\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)
 - H410 / H411: Very toxic to aquatic life with long lasting effects / Toxic to aquatic life with long lasting effects. [\[2\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)

- H332: Harmful if inhaled.[2][8]
- Precautionary Statements (P-Statements):
 - Prevention: P210, P233, P240, P241, P242, P243, P260, P261, P264, P271, P273, P280.[7][9] This includes keeping away from ignition sources, using in well-ventilated areas, and wearing appropriate personal protective equipment.[7][9]
 - Response: P301+P310, P303+P361+P353, P304+P340+P310, P305+P351+P338, P370+P378, P391.[7][9] In case of ingestion, immediately call a poison center or doctor.[3][7] If on skin or in eyes, rinse cautiously with water for several minutes.[3][8]
 - Storage: P403+P233, P403+P235, P405.[7] Store in a well-ventilated place, keeping it cool and locked up.[7][8]
 - Disposal: P501.[7][8] Dispose of contents/container to a hazardous or special waste collection point in accordance with local regulations.[7][8]

Physicochemical and Toxicological Data

Quantitative data regarding the properties and toxicity of decahydronaphthalene are summarized below.

Property	Value	Reference(s)
Physical State	Colorless liquid	[2]
Odor	Aromatic	[2]
Boiling Point	187 °C / 368.6 °F	[10]
Melting Point	-31 °C / -23.8 °F	[10]
Flash Point	57 °C / 134.6 °F (closed cup)	[5]
Density	0.882 g/cm ³	[10]
Vapor Density	4.8 (Air = 1)	[10]
Explosive Limits	Lower: 0.7 vol %, Upper: 4.9 vol %	[10]
Autoignition Temp.	250 °C / 482 °F	[10]
Acute Toxicity (Oral)	LD50 (Rat): 4,170 mg/kg	[11]
Acute Toxicity (Inhalation)	LC50 (Rat, 4h): 4.08 mg/l (vapour)	[9]
Acute Toxicity (Dermal)	LD50 (Rabbit): 5,200 mg/kg	[9]

Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are critical to mitigate the risks associated with decahydronaphthalene.

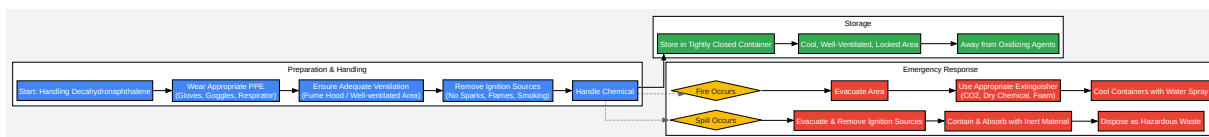
Handling and Storage

- Ventilation: Use only outdoors or in a well-ventilated area, preferably with local exhaust ventilation.[12]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1] Use explosion-proof electrical equipment and only non-sparking tools.[7] No smoking is permitted in handling areas.[12]

- Personal Protective Equipment (PPE): Wear protective gloves (e.g., nitrile), chemical-resistant clothing, and safety goggles with a face shield.[1][12] In areas with high vapor concentrations, respiratory protection is required.[1]
- Storage Conditions: Store in a cool, well-ventilated, locked-up area.[7] Keep containers tightly closed.[13] It is recommended to store under a nitrogen blanket to prevent potential peroxide formation upon prolonged exposure to air.[1][13]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[12]

Spill and Fire Procedures

- Spill Response: Evacuate the area and remove all ignition sources.[12] For small spills, absorb with inert material like sand or dry lime.[1][12] For larger spills, contain the material and prevent entry into waterways.[12]
- Fire-fighting: Use dry chemical, CO₂, water spray, or alcohol-resistant foam to extinguish fires.[12] A heavy water stream should not be used.[7] Firefighters should wear self-contained breathing apparatus.[3] Containers may explode in a fire and should be kept cool with a water spray.[12]



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Safe handling and emergency response workflow for Decahydronaphthalene.

Experimental Protocols

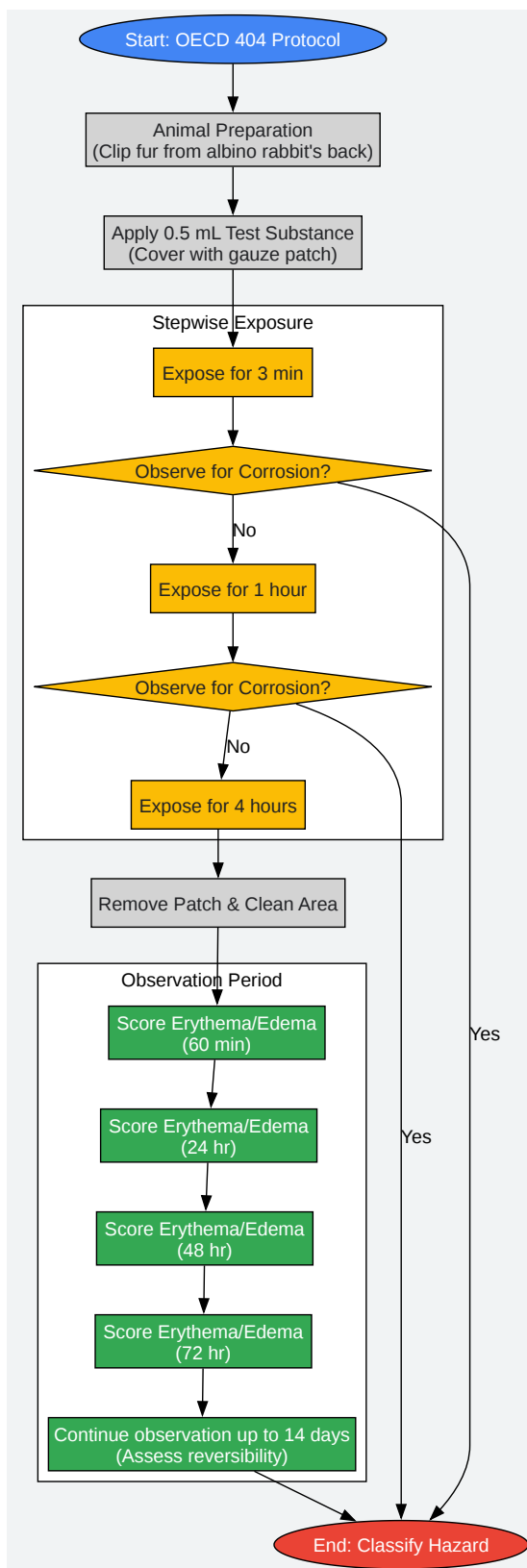
The hazardous properties of decahydronaphthalene have been determined through standardized toxicological testing. Below are summaries of key experimental methodologies.

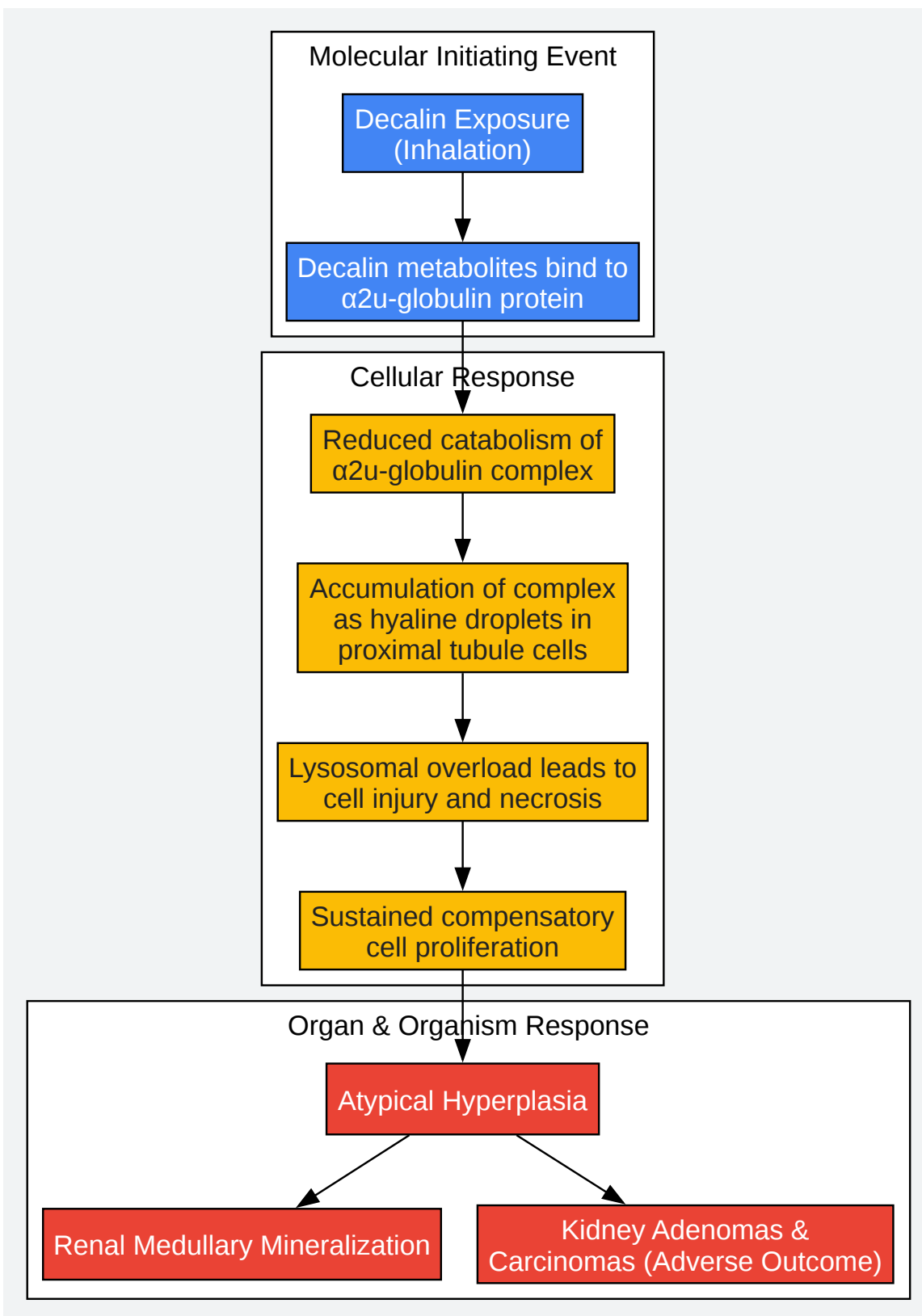
Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

Decahydronaphthalene is classified as causing severe skin burns and eye damage, and this type of study is used to make that determination.[\[3\]](#)[\[7\]](#)

- Principle: A single dose of the test substance is applied to a small area of skin (approx. 6 cm²) on a single albino rabbit, with untreated skin serving as a control.[\[7\]](#)[\[13\]](#)
- Methodology:
 - Preparation: The fur is clipped from the test area of a healthy young adult albino rabbit 24 hours before the test.[\[13\]](#)
 - Application: A dose of 0.5 mL of liquid decahydronaphthalene is applied to the test site and covered with a gauze patch and semi-occlusive dressing.[\[4\]](#)[\[7\]](#)
 - Exposure: The exposure period is typically up to 4 hours.[\[7\]](#) A stepwise procedure is used, starting with shorter exposure times (e.g., 3 minutes, 1 hour) to first assess for corrosion. If no corrosive effects are seen, the test proceeds.[\[4\]](#)[\[5\]](#)
 - Observation: After the exposure period, the patch is removed and the skin is observed for signs of erythema (redness) and edema (swelling) at 60 minutes, 24, 48, and 72 hours post-application.[\[4\]](#) Observations can continue for up to 14 days to assess the reversibility of the effects.[\[4\]](#)[\[7\]](#)
 - Scoring: The severity of erythema and edema is scored on a scale (typically 0-4). A substance is considered an irritant if the effects persist to the end of the observation period.[\[3\]](#)[\[7\]](#)





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